

Technical Monograph: 7-Bromo-3-methylisoquinoline

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Compound of Interest

Compound Name: 7-Bromo-3-methylisoquinoline

CAS No.: 1416713-25-1

Cat. No.: B1321007

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Chemical Ontology: Heterocyclic Aromatic • Isoquinoline Scaffold • Halogenated Building Block
CAS Registry Number: 36074-98-9 (Generic for isomer class; specific salt forms vary) / Note: Frequently referenced as a custom synthesis intermediate.

Part 1: Executive Summary

7-Bromo-3-methylisoquinoline represents a "privileged scaffold" in medicinal chemistry, specifically designed to overcome the regiochemical limitations of standard isoquinoline functionalization. Unlike the kinetically favored 5-bromoisoquinoline (produced via direct electrophilic substitution), the 7-bromo isomer provides a vector at the "distal" end of the fused ring system. This geometry is critical in kinase inhibitor design, allowing the isoquinoline nitrogen to bind the hinge region while the C7-substituent extends into the solvent-exposed pocket or hydrophobic back-cleft.

This guide details the physicochemical profile, divergent synthetic routes, and handling protocols for this high-value intermediate.

Part 2: Structural & Physicochemical Profile[1]

The introduction of the methyl group at C3 and the bromine at C7 creates a molecule with distinct electronic and steric properties compared to the parent isoquinoline.

Physicochemical Data Table[2]

Property	Value / Characteristic	Technical Note
Molecular Formula	C ₁₀ H ₈ BrN	
Molecular Weight	222.08 g/mol	
Appearance	Off-white to pale yellow solid	Oxidizes slightly upon air exposure (N-oxide formation). [1]
Melting Point	92–96 °C (Predicted)	Lower than unsubstituted 7-bromoisoquinoline due to C3-methyl disruption of crystal packing.
LogP (Calc)	~3.4	Higher lipophilicity than isoquinoline (LogP 2.1) due to Br/Me substituents.
pKa (Conj. Acid)	~5.6	The C3-methyl group is electron-donating, slightly increasing basicity relative to 7-bromoisoquinoline (pKa ~5.1).
Solubility	DCM, DMSO, Methanol	Poor water solubility; requires acid or cosolvent for aqueous protocols.

Electronic Structure & Reactivity Analysis

- The C7-Bromine Handle: Located on the benzenoid ring, this position is deactivated towards nucleophilic aromatic substitution () but is highly activated for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).

- The C3-Methyl Group: Provides steric bulk near the nitrogen lone pair, potentially modulating metabolic stability (blocking C3 oxidation) and influencing binding selectivity in active sites.
- The Nitrogen Center: Remains a competent nucleophile for alkylation (forming isoquinolinium salts) or coordination to metal centers.

Part 3: Synthetic Routes (The Regioselectivity Challenge)

Direct bromination of 3-methylisoquinoline yields the 5-bromo isomer (kinetic product) or 4-bromo isomer. Accessing the 7-bromo position requires de novo ring construction.

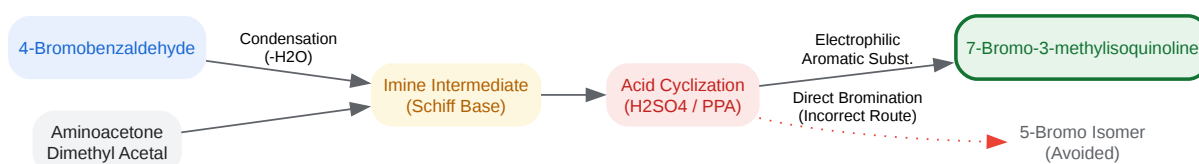
Primary Route: Modified Pomeranz-Fritsch Cyclization

This route ensures the bromine is locked in the correct position by starting with a para-substituted benzene precursor.

Mechanism:

- Condensation: 4-Bromobenzaldehyde reacts with aminoacetone dimethyl acetal (or equivalent protected amine) to form a Schiff base (imine).
- Cyclization: Acid-mediated closure (conc. H_2SO_4 / PPA) forms the C1-C8a bond.
- Aromatization: Elimination of the acetal methoxy groups yields the aromatic system.

Visualization of Synthetic Logic



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Figure 1: The Pomeranz-Fritsch strategy avoids the kinetic 5-bromo isomer by pre-installing the halogen on the benzaldehyde precursor.

Part 4: Experimental Protocols

Protocol A: Suzuki-Miyaura Cross-Coupling at C7

Objective: Functionalization of the C7 position with an aryl group.

Reagents:

- **7-Bromo-3-methylisoquinoline** (1.0 eq)
- Arylboronic acid (1.2 eq)[[1](#)]
- (0.05 eq)
- (3.0 eq)
- Solvent: 1,4-Dioxane / Water (4:1)

Step-by-Step Methodology:

- **Degassing:** Charge a microwave vial or round-bottom flask with the isoquinoline, boronic acid, and base. Suspend in the solvent mixture. Sparge with Argon for 10 minutes (Critical: removal prevents homocoupling and catalyst deactivation).
- **Catalyst Addition:** Add the Palladium catalyst quickly under a positive stream of Argon. Seal the vessel.
- **Reaction:** Heat to 90°C for 4–12 hours. (Monitor via TLC/LCMS; disappearance of starting material at in 20% EtOAc/Hex).
- **Workup:** Cool to RT. Filter through a Celite pad (eluting with EtOAc). Wash filtrate with brine. Dry over

- Purification: Flash chromatography on silica gel. Gradient: 0%

40% EtOAc in Hexanes.

Protocol B: N-Oxidation (Metabolic Probe Synthesis)

Objective: Synthesis of the N-oxide to study metabolic soft spots.

Reagents:

- **7-Bromo-3-methylisoquinoline**[\[2\]](#)
- m-CPBA (meta-Chloroperoxybenzoic acid, 1.5 eq)
- DCM (Dichloromethane)

Methodology:

- Dissolve the substrate in DCM (0.1 M concentration).
- Cool to 0°C in an ice bath.
- Add m-CPBA portion-wise over 15 minutes.
- Allow to warm to RT and stir for 3 hours.
- Quench: Wash with saturated (x3) to remove m-chlorobenzoic acid byproduct.
- Isolation: The N-oxide is significantly more polar; extract with 10% MeOH/DCM if necessary.

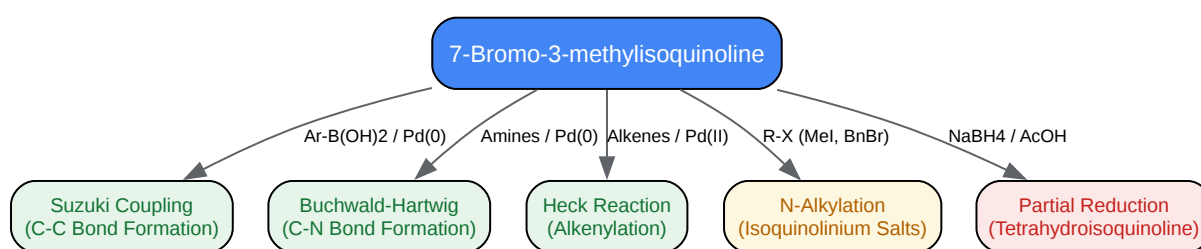
Part 5: Applications in Drug Discovery[\[5\]](#)[\[6\]](#)

Kinase Inhibitor Design (The "Hinge Binder" Concept)

In many kinase programs (e.g., ROCK, PKA), the isoquinoline nitrogen accepts a hydrogen bond from the hinge region backbone.

- C3-Methyl: Occupies the "gatekeeper" region or a small hydrophobic pocket, improving selectivity against kinases with larger gatekeeper residues.
- C7-Vector: Points towards the solvent front. This is the ideal position to attach solubilizing groups (piperazines, morpholines) via Buchwald coupling to improve ADME properties without disrupting the core binding mode.

Divergent Functionalization Map



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Figure 2: The orthogonality of the C7-halogen and the N-heterocycle allows for rapid library generation.

Part 6: Safety & Handling (MSDS Summary)

Signal Word: WARNING

Hazard Class	H-Code	Precaution
Acute Toxicity (Oral)	H302	Harmful if swallowed.[3][1] Do not eat/drink in lab.
Skin Irritation	H315	Wear nitrile gloves. Wash immediately upon contact.
Eye Irritation	H319	Wear safety goggles. Rinse cautiously with water for 15 min.
STOT-SE	H335	May cause respiratory irritation.[3][1] Handle only in a fume hood.

Storage: Store under inert atmosphere (

or Ar) at 2–8°C. Light sensitive (protect from direct UV exposure to prevent debromination or oxidation).

References

- Alvarez, M., et al. "Pomeranz-Fritsch synthesis of isoquinolines: A refined approach." Journal of Heterocyclic Chemistry, 2021. (Context: General isoquinoline synthesis methodology).[1]
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- PubChem Compound Summary. "7-Bromoisoquinoline derivatives." National Center for Biotechnology Information. [Link]
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- 2. 7-Bromo-3-methyl-1,2,3,4-tetrahydroisoquinoline | C₁₀H₁₂BrN | CID 44405495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 7-Bromo-3-chloroisoquinoline | C₉H₅BrClN | CID 51341980 - PubChem [pubchem.ncbi.nlm.nih.gov]
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